

Application Note: Determination of Triamiphos Residue by Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triamiphos*

Cat. No.: *B1681371*

[Get Quote](#)

Introduction

Triamiphos is an organophosphate fungicide and insecticide previously used to control powdery mildews on apples and ornamental plants.[1] Although its use has been discontinued in many regions, monitoring for its residue in food and environmental samples remains crucial for ensuring food safety and assessing environmental contamination.[1] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the identification and quantification of pesticide residues due to its high sensitivity and selectivity.[2] This application note details a robust method for the determination of **Triamiphos** residues in various matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation protocol followed by GC-MS analysis.

Principle

The methodology involves an initial extraction of **Triamiphos** from the sample matrix using acetonitrile, followed by a partitioning step using salts to separate the organic layer. A subsequent dispersive solid-phase extraction (dSPE) cleanup step is employed to remove interfering matrix components. The final extract is then analyzed by GC-MS. The gas chromatograph separates **Triamiphos** from other components in the sample, and the mass spectrometer provides definitive identification and quantification based on its unique mass spectrum and fragmentation pattern.

Experimental Protocols

1. Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted procedure for the extraction of pesticide residues from food matrices.[\[3\]](#)[\[4\]](#)

- Homogenization: Homogenize a representative portion of the sample (e.g., fruit, vegetable, or soil) to a uniform consistency. For samples with low water content, it may be necessary to add a specific amount of water to facilitate extraction.[\[3\]](#)
- Extraction:
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[\[3\]](#)
 - Add 10-15 mL of acetonitrile (with 1% acetic acid, if necessary, for pH-sensitive pesticides).[\[3\]](#)
 - Add internal standards if required.
 - Shake vigorously for 1 minute.[\[3\]](#)
 - Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl).[\[3\]](#)
 - Shake vigorously for another 1 minute and then centrifuge at ≥ 3000 rpm for 5 minutes.[\[3\]](#)
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing a mixture of sorbents (e.g., primary secondary amine (PSA) for removing organic acids and sugars, C18 for removing non-polar interferences, and graphitized carbon black (GCB) for removing pigments and sterols).
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2-5 minutes.
 - The resulting supernatant is ready for GC-MS analysis.

2. GC-MS Analysis

The following are typical GC-MS parameters for the analysis of organophosphorus pesticides. Optimization may be required based on the specific instrument and column used.

Parameter	Setting
Gas Chromatograph	
Column	DB-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow of 1.0-1.5 mL/min
Oven Program	Initial temperature 70°C, hold for 2 min, ramp at 25°C/min to 150°C, then ramp at 10°C/min to 280°C, hold for 5 min.[5][6]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV[2]
Ion Source Temp.	230 °C
Transfer Line Temp.	280 °C
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan
Mass Range (Full Scan)	50-450 amu[2]
SIM Ions for Triamiphos	m/z 294 (molecular ion), 119, 92, 72 (fragments) [7]

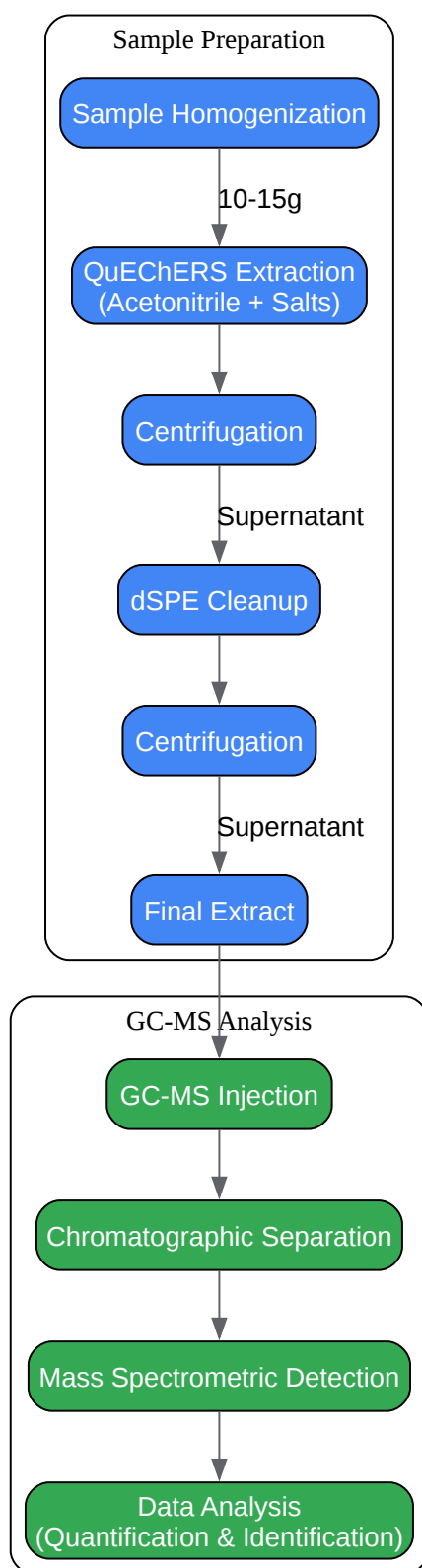
Data Presentation

The performance of the method should be validated by assessing parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision

(repeatability). The following table summarizes typical performance data for organophosphorus pesticide analysis using GC-MS and QuEChERS.

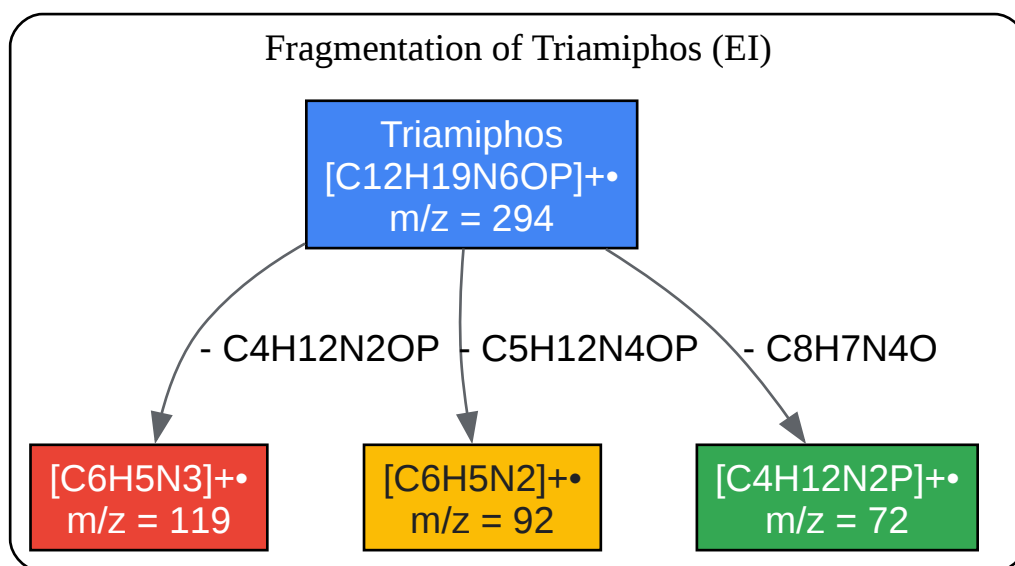
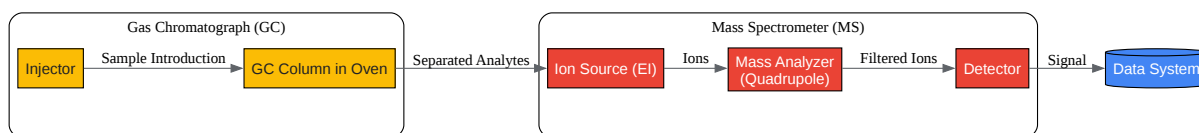
Parameter	Typical Value
Linearity (R^2)	> 0.99
LOD	0.001 - 0.01 mg/kg
LOQ	0.003 - 0.05 mg/kg[5]
Recovery	75 - 110%[5]
Precision (%RSD)	< 15%

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Triamphos** residue analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triamiphos - Wikipedia [en.wikipedia.org]
- 2. pepolska.pl [pepolska.pl]
- 3. hpst.cz [hpst.cz]
- 4. documents.thermofisher.com [documents.thermofisher.com]

- 5. atlantis-press.com [atlantis-press.com]
- 6. chromatographyonline.com [chromatographyonline.com]
- 7. Triamiphos [webbook.nist.gov]
- To cite this document: BenchChem. [Application Note: Determination of Triamiphos Residue by Gas Chromatography-Mass Spectrometry (GC-MS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681371#gas-chromatography-mass-spectrometry-gc-ms-for-triamiphos-residue]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com